

# Safety data sheet for (2-Benzylphenyl)boronic acid

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## Compound of Interest

Compound Name: (2-Benzylphenyl)boronic acid

Cat. No.: B591536

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## Chemical Identification and Physical Properties

(2-Benzylphenyl)boronic acid is a white to off-white solid organic compound.[1][2] It is important to handle this chemical with an understanding of its physical and chemical characteristics to ensure safe laboratory practices.


Property	Value	Reference
Molecular Formula	C <sub>13</sub> H <sub>13</sub> BO <sub>2</sub>	[1][2][3]
Molecular Weight	212.05 g/mol	[2][3]
Appearance	White to off-white solid	[1][2]
Melting Point	122-123 °C	[1]
Boiling Point	396.9 ± 45.0 °C (Predicted)	[2]
Density	1.15 ± 0.1 g/cm <sup>3</sup> (Predicted)	[2]
pKa	8.56 ± 0.58 (Predicted)	[2]
Storage Temperature	2-8°C under inert gas (Nitrogen or Argon)	[2]

## Hazard Identification and Classification

**(2-Benzylphenyl)boronic acid** is classified as a hazardous substance according to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS). The primary hazards are related to irritation of the skin, eyes, and respiratory system.[3]

Hazard Class	Category	Hazard Statement
Skin Irritation	2	H315: Causes skin irritation
Eye Irritation	2A	H319: Causes serious eye irritation
Specific Target Organ Toxicity - Single Exposure (Respiratory System)	3	H335: May cause respiratory irritation

GHS Pictogram:

 alt text

Signal Word: Warning[3]

## Experimental Protocols for Hazard Classification

While specific toxicological studies for **(2-Benzylphenyl)boronic acid** are not publicly available, the GHS classifications are based on standardized experimental protocols, such as those established by the Organisation for Economic Co-operation and Development (OECD). These guidelines provide the framework for assessing the hazardous properties of chemical substances.

### Skin Irritation Testing (OECD Test Guideline 439)

The determination of skin irritation potential is conducted using an in vitro Reconstructed Human Epidermis (RhE) model.[4][5] This method is a validated alternative to traditional animal testing.[4]

Methodology:

- **Tissue Preparation:** Commercially available RhE tissue models are cultured to form a stratified, differentiated epidermis.
- **Test Substance Application:** A small amount of the test substance, **(2-Benzylphenyl)boronic acid**, is applied directly to the surface of the RhE tissue.
- **Exposure and Incubation:** The tissue is exposed to the chemical for a defined period, typically 60 minutes.<sup>[5]</sup>
- **Viability Assessment:** After exposure, the tissue is rinsed and incubated for a recovery period. Cell viability is then measured using a colorimetric assay, such as the MTT assay, which quantifies the metabolic activity of the cells.<sup>[5]</sup>
- **Classification:** The substance is classified as a skin irritant (Category 2) if the tissue viability is reduced to  $\leq 50\%$  of the negative control.<sup>[5]</sup>

## Eye Irritation Testing (OECD Test Guideline 405)

The potential for a substance to cause serious eye damage or irritation is assessed through a tiered testing strategy that prioritizes in vitro and ex vivo methods before considering in vivo testing.

### Methodology:

- **Weight-of-the-Evidence Analysis:** Existing data on the substance and structurally related compounds are reviewed.
- **In Vitro Testing:** Validated in vitro methods, such as the Reconstructed Human Cornea-like Epithelium (RhCE) test (OECD TG 492), are used to predict eye irritation potential.
- **In Vivo Testing (if necessary):** If in vitro results are inconclusive, a sequential in vivo test using a single animal (typically a rabbit) may be performed. A small amount of the test substance is applied to the conjunctival sac of one eye. The eye is then observed for up to 21 days for signs of irritation, including redness, swelling, and corneal opacity. The severity and reversibility of the effects determine the classification.

## Respiratory Irritation Testing (Specific Target Organ Toxicity - Single Exposure)

Guidance for assessing respiratory tract irritation is provided in documents such as OECD Guidance Document 39. The classification is typically based on a combination of evidence.

Methodology:

- **Animal Studies:** Rodents are exposed to the substance via inhalation for a defined period.
- **Clinical Observations:** Animals are observed for clinical signs of respiratory irritation, such as changes in breathing patterns.
- **Histopathology:** At the end of the study, the respiratory tract tissues are examined microscopically for evidence of inflammation and damage.
- **Classification:** The presence of reversible signs of respiratory irritation at non-toxic concentrations leads to a Category 3 classification.

## Safe Handling and Storage

Adherence to proper handling and storage procedures is crucial to minimize the risk of exposure to **(2-Benzylphenyl)boronic acid**.

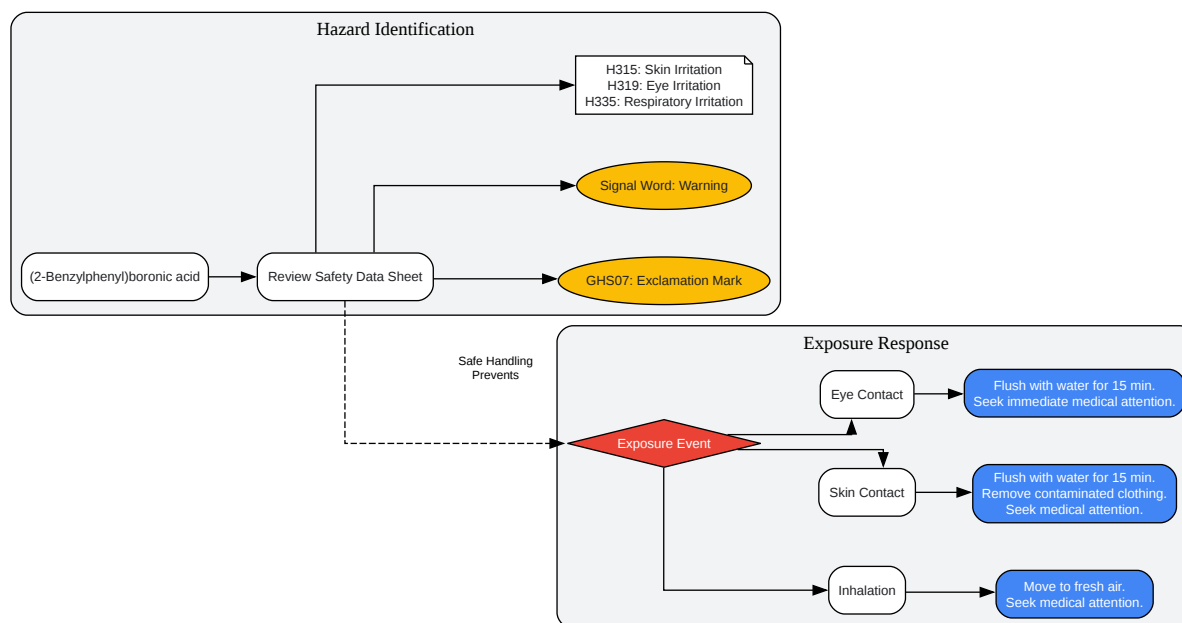
Aspect	Recommendation
Ventilation	Use only in a well-ventilated area, preferably in a chemical fume hood.[3]
Personal Protective Equipment (PPE)	Wear protective gloves, clothing, and eye/face protection (safety glasses with side-shields or goggles).[3]
Hygiene	Wash hands thoroughly after handling. Do not eat, drink, or smoke in the work area.[3]
Storage	Store in a tightly closed container in a cool, dry, and well-ventilated area.[3] Store under an inert atmosphere (e.g., nitrogen or argon).[2]
Incompatible Materials	Strong oxidizing agents.[3]

## First Aid and Emergency Procedures

In the event of exposure to **(2-Benzylphenyl)boronic acid**, immediate and appropriate first aid measures should be taken.

Exposure Route	First Aid Measures
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. Seek medical attention.[3]
Skin Contact	Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing. Seek medical attention if irritation persists.[3]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.[3]
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Seek medical attention.

## Hazard Identification and Response Workflow



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Caption: Hazard Identification and Emergency Response Workflow for **(2-Benzylphenyl)boronic acid**.

## Stability and Reactivity

**(2-Benzylphenyl)boronic acid** is stable under recommended storage conditions.[3] However, certain conditions and materials should be avoided to prevent hazardous reactions.

Parameter	Information
Reactivity	No specific reactivity data available.
Chemical Stability	Stable under recommended temperatures and pressures.[3]
Conditions to Avoid	Dust generation.[3]
Incompatible Materials	Strong oxidizing agents.[3]
Hazardous Decomposition Products	Carbon oxides, Boron oxides.[3]

## Toxicological Information

Detailed toxicological studies on **(2-Benzylphenyl)boronic acid** are not readily available in the public domain. The hazard classifications are based on the expected properties of this class of compounds and available data for structurally similar substances.

Acute Toxicity: Not available.[3]

Routes of Exposure: Inhalation, eye contact, skin contact, ingestion.[3]

Symptoms Related to Exposure:

- Skin contact: May result in inflammation, itching, scaling, reddening, or blistering.[3]
- Eye contact: May cause redness, pain, and serious eye damage.[3]
- Inhalation: May cause irritation of the lungs and respiratory system.[3]

## Disposal Considerations

Waste materials should be disposed of in accordance with local, state, and federal regulations. It is the responsibility of the waste generator to determine the proper waste classification and disposal methods.[3]

This technical guide is intended to provide essential safety information for the handling of **(2-Benzylphenyl)boronic acid**. It is not a substitute for a comprehensive risk assessment that



should be conducted by qualified professionals before initiating any work with this chemical. Always refer to the most current Safety Data Sheet provided by the supplier.

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